

10(Z)-Heptadecenoyl chloride CAS number and molecular weight

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Compound of Interest

Compound Name: 10(Z)-Heptadecenoyl chloride

Cat. No.: B15551295

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An In-depth Technical Guide to 10(Z)-Heptadecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **10(Z)-Heptadecenoyl chloride**, a reactive lipid intermediate. The document details its chemical properties, provides adaptable synthesis protocols, and explores the biological activities of its parent fatty acid, offering valuable insights for its application in research and drug development.

Core Compound Data

10(Z)-Heptadecenoyl chloride is the acyl chloride derivative of 10(Z)-Heptadecenoic acid. Its key quantitative data are summarized below.

Property	Value
CAS Number	126761-39-5
Molecular Formula	C ₁₇ H ₃₁ ClO
Molecular Weight	286.88 g/mol

Synthesis of Unsaturated Fatty Acid Chlorides: Experimental Protocols

While a specific, detailed protocol for the synthesis of **10(Z)-Heptadecenoyl chloride** is not readily available in the literature, its synthesis can be achieved by adapting established methods for the conversion of unsaturated fatty acids to their corresponding acyl chlorides. The two most common and effective methods involve the use of oxalyl chloride or thionyl chloride. Below are representative protocols for the synthesis of oleoyl chloride, which can be modified for **10(Z)-Heptadecenoyl chloride**.

Method 1: Synthesis using Oxalyl Chloride

This method is favored for its mild reaction conditions and the production of gaseous byproducts, which simplifies purification.

Materials:

- 10(Z)-Heptadecenoic acid
- Oxalyl chloride (2M solution in a suitable solvent like dichloromethane or neat)
- Anhydrous hexane or dichloromethane
- Anhydrous N,N-Dimethylformamide (DMF) (catalytic amount)

Procedure:

- In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve 1.0 g of 10(Z)-Heptadecenoic acid in 10 ml of anhydrous hexane.
- To this solution, add a catalytic amount of DMF (e.g., 1-2 drops).
- Slowly add 2.0 ml of oxalyl chloride to the stirred solution at room temperature.
- Continue stirring the reaction mixture under dry conditions for approximately 1.5 to 2 hours. The reaction progress can be monitored by the cessation of gas evolution (CO and CO₂).

- After the reaction is complete, remove the solvent and excess oxalyl chloride in vacuo using a rotary evaporator.
- The resulting product, **10(Z)-Heptadecenoyl chloride**, is typically obtained as a colorless to pale yellow oil and can be used in subsequent reactions without further purification.

Method 2: Synthesis using Thionyl Chloride

Thionyl chloride is a cost-effective reagent for the synthesis of acyl chlorides.

Materials:

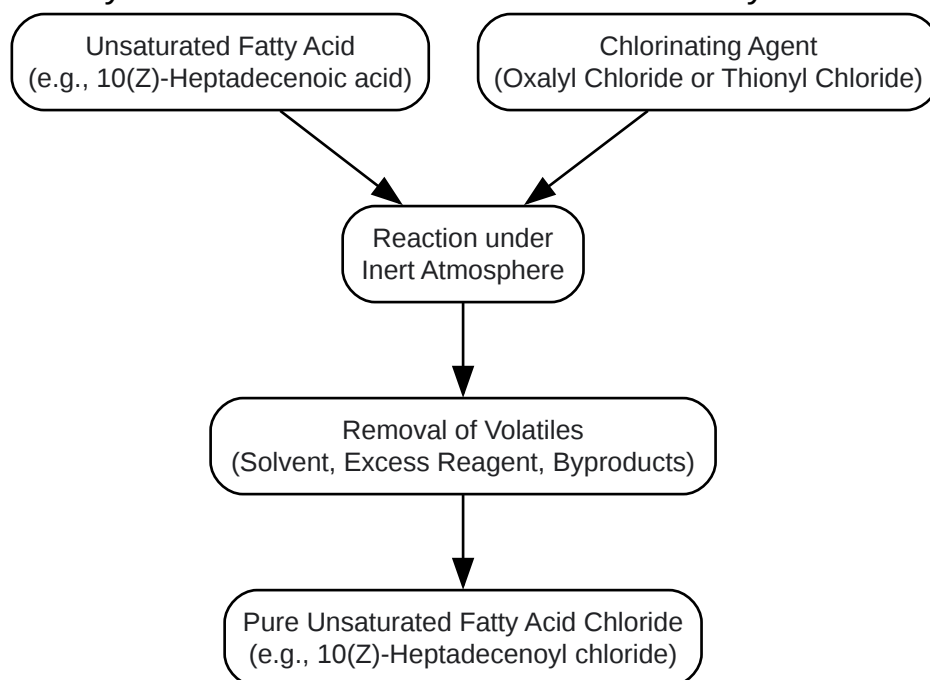
- 10(Z)-Heptadecenoic acid
- Thionyl chloride
- Anhydrous toluene (optional, as a solvent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl gas, place the 10(Z)-Heptadecenoic acid.
- Slowly add an excess of thionyl chloride (typically 1.5 to 2 molar equivalents) to the fatty acid. The reaction can be performed neat or in a solvent like toluene.
- Gently heat the reaction mixture to reflux (around 50-60°C) and maintain for 1-2 hours. The reaction is complete when the evolution of sulfur dioxide and hydrogen chloride gas ceases.
- After the reaction is complete, remove the excess thionyl chloride by distillation, preferably under reduced pressure.
- To ensure complete removal of residual thionyl chloride, anhydrous toluene can be added and subsequently removed by distillation.
- The final product, **10(Z)-Heptadecenoyl chloride**, is obtained as the residue.

The following diagram illustrates the general workflow for the synthesis of an unsaturated fatty acid chloride.

General Synthesis Workflow for Unsaturated Fatty Acid Chlorides



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Caption: General workflow for synthesizing unsaturated fatty acid chlorides.

Biological Signaling Pathways of Related Fatty Acid Metabolites

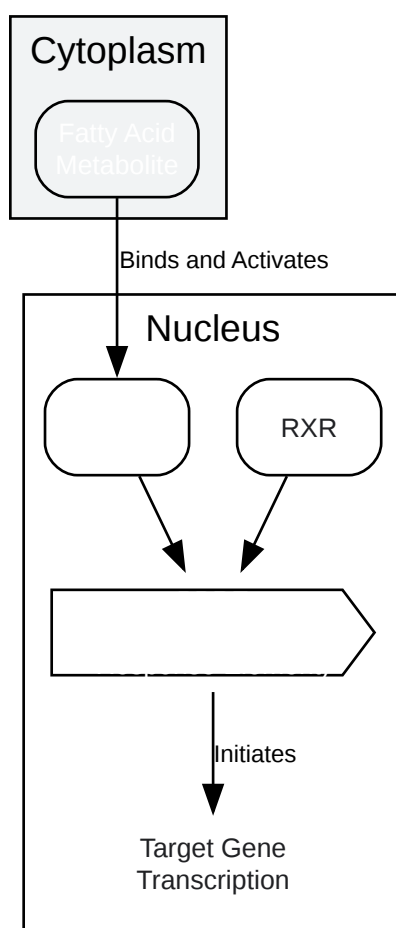
It is crucial to note that there is no direct evidence in the scientific literature detailing the biological activity of **10(Z)-Heptadecenoyl chloride** itself. Acyl chlorides are highly reactive and are not typically found in biological systems. However, the parent fatty acid, 10(Z)-Heptadecenoic acid, and its metabolites are known to interact with important cellular signaling pathways. The information presented below pertains to these related fatty acid metabolites and should not be directly attributed to **10(Z)-Heptadecenoyl chloride**.

Activation of Peroxisome Proliferator-Activated Receptors (PPARs)

Certain fatty acids and their derivatives are known ligands for Peroxisome Proliferator-Activated Receptors (PPARs), which are nuclear receptors that play crucial roles in lipid metabolism and inflammation. For instance, metabolites of other unsaturated fatty acids have been shown to activate PPAR γ . Activation of PPAR γ leads to the transcription of genes involved in adipogenesis and glucose homeostasis.

The diagram below illustrates a simplified signaling pathway for PPAR γ activation by a fatty acid metabolite.

Simplified PPAR γ Activation by a Fatty Acid Metabolite



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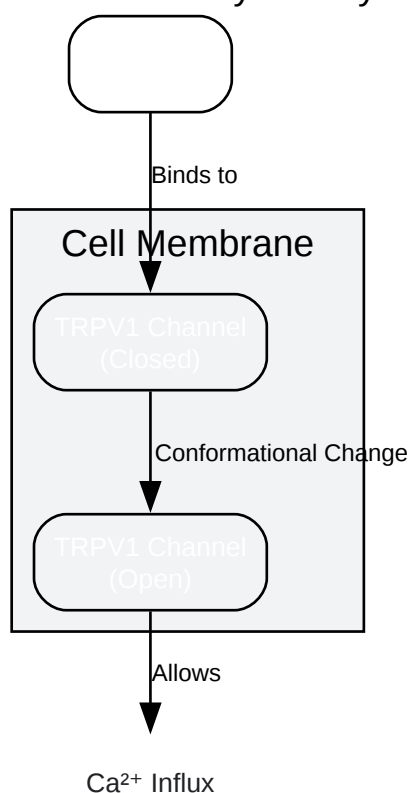
Caption: PPAR γ activation by a fatty acid metabolite.

Activation of Transient Receptor Potential Vanilloid 1 (TRPV1)

Metabolites of unsaturated fatty acids, such as certain oxidized linoleic acid metabolites (e.g., 10-oxo-12(Z)-octadecenoic acid), have been identified as endogenous activators of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.[1] TRPV1 is an ion channel involved in the detection and regulation of body temperature and in the sensation of pain. Its activation by these lipid metabolites suggests a role for fatty acid signaling in these physiological processes.

The following diagram depicts the activation of the TRPV1 channel by a fatty acid metabolite.

TRPV1 Channel Activation by a Fatty Acid Metabolite



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Caption: Activation of the TRPV1 ion channel.

Conclusion

10(Z)-Heptadecenoyl chloride is a valuable chemical intermediate for the synthesis of various lipid derivatives. While information on its direct biological effects is lacking, the known activities of its parent fatty acid and related metabolites in modulating key signaling pathways like PPAR and TRPV1 provide a strong rationale for its use in developing novel chemical probes and potential therapeutic agents. The experimental protocols provided herein can be adapted for its synthesis, enabling further investigation into its chemical and biological properties. Researchers are encouraged to consider the high reactivity of the acyl chloride functional group in their experimental designs.

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References

- 1. 10-oxo-12(Z)-octadecenoic acid, a linoleic acid metabolite produced by gut lactic acid bacteria, enhances energy metabolism by activation of TRPV1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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